

3,5-Dimethylphenyl isocyanate material safety data sheet (MSDS)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3,5-Dimethylphenyl isocyanate

Cat. No.: B1332087

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An In-depth Technical Guide to the Material Safety Data Sheet (MSDS) for 3,5-Dimethylphenyl Isocyanate

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended as an in-depth technical guide for informational purposes and should not be used as a substitute for a formal Material Safety Data Sheet (MSDS) or Safety Data Sheet (SDS) from a certified supplier. Always refer to the manufacturer's official SDS before handling this chemical.

Chemical Identification and Properties

3,5-Dimethylphenyl isocyanate (CAS No: 54132-75-1) is an organic compound used in various chemical syntheses, including as a linking agent for oligosaccharides and cyclodextrins in the preparation of chiral stationary phases for chromatography.^{[1][2]} Its reactivity, primarily due to the isocyanate functional group, necessitates careful handling and a thorough understanding of its safety profile.

Chemical and Physical Properties

The physical and chemical properties of **3,5-Dimethylphenyl isocyanate** are summarized in the table below. This data is critical for designing experiments, understanding its behavior in various conditions, and planning for safe storage and handling.

Property	Value	Source(s)
CAS Number	54132-75-1	[3][4][5]
EC Number	258-987-0	[3][4][6]
Molecular Formula	C ₉ H ₉ NO	[5][7][8]
Molecular Weight	147.17 g/mol	[3][4][5][8]
Appearance	Colorless to yellow/orange clear liquid	[8][9]
Boiling Point	205 °C; 75 °C at 5 mmHg	[7][8]
Density	1.045 g/mL at 25 °C	[3][4][7][8]
Refractive Index (n _{20/D})	1.528	[3][4][7][8]
Vapor Pressure	0.2 psi at 20 °C	[3][4][8]
Flash Point	83 °C (181°F) - Closed Cup; 84 °C (183.2°F) - Closed Cup	[3][7]
Solubility	Hydrolyzes in water	[1][7][8]
Sensitivity	Moisture Sensitive	[7][8]

Hazard Identification and Classification

3,5-Dimethylphenyl isocyanate is classified as a hazardous substance under the Globally Harmonized System (GHS). It is acutely toxic if swallowed or inhaled, causes skin and serious eye irritation, and may cause respiratory irritation.[6] The signal word for this chemical is "Danger".[3][6]

GHS Hazard Classification

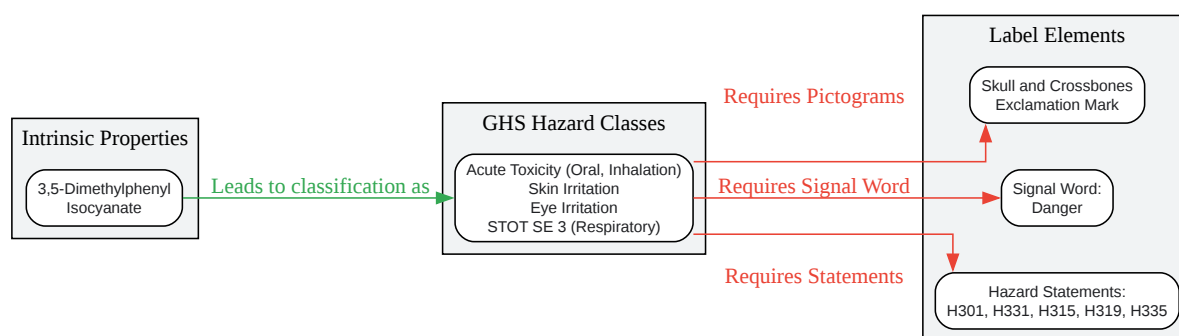
The following table summarizes the GHS classification for **3,5-Dimethylphenyl isocyanate**.

Hazard Class	Category	Hazard Statement (H-phrase)
Acute Toxicity, Oral	Category 3	H301: Toxic if swallowed
Acute Toxicity, Inhalation	Category 3	H331: Toxic if inhaled
Skin Irritation	Category 2	H315: Causes skin irritation
Serious Eye Irritation	Category 2	H319: Causes serious eye irritation
Specific Target Organ Toxicity - Single Exposure	Category 3	H335: May cause respiratory irritation

Source: TCI Chemicals Safety Data Sheet[6] Note: Some suppliers may list additional classifications based on their data, such as Acute Toxicity, Dermal, Category 4 (H312) and Respiratory/Skin Sensitization, Category 1 (H334/H317).[3][4]

GHS Pictograms and Logical Relationships

The hazards associated with **3,5-Dimethylphenyl isocyanate** are communicated through specific GHS pictograms. The logical flow from the chemical's intrinsic properties to the required safety warnings is depicted below.



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Caption: Logical flow from chemical identity to GHS hazard communication elements.

Toxicological Information and Experimental Protocols

While specific toxicological studies for **3,5-Dimethylphenyl isocyanate** are not publicly available in the reviewed literature, the GHS classifications are based on standardized experimental protocols, typically following OECD (Organisation for Economic Co-operation and Development) guidelines. The assessment indicates the substance is toxic upon single ingestion or short-term inhalation.[6] Information regarding carcinogenicity, germ cell mutagenicity, and reproductive toxicity is currently unavailable.[6]

General Experimental Methodologies

The following sections describe the likely methodologies used to determine the toxicological profile of this substance.

Acute Oral Toxicity (OECD TG 423: Acute Toxic Class Method): This method is used to estimate the acute oral toxicity (LD₅₀) of a substance.

- **Animal Model:** Typically, female rats are used.[10] Animals are fasted prior to dosing.
- **Dosing:** The test substance is administered in a stepwise procedure using a defined starting dose (e.g., 5, 50, 300, or 2000 mg/kg body weight).[10] A group of three animals is used for each step.
- **Observation:** The absence or presence of compound-related mortality is observed. Depending on the outcome, the dose for the next step is either increased or decreased.
- **Endpoint:** The primary endpoint is mortality. Animals are observed for up to 14 days for signs of toxicity.[10] The substance is then classified into a GHS category based on the dose at which mortality is observed.

Skin Irritation (OECD TG 404: Acute Dermal Irritation/Corrosion): This test assesses the potential of a substance to cause reversible inflammatory changes to the skin.

- Animal Model: The albino rabbit is the preferred species.[\[6\]](#)[\[8\]](#)
- Application: A single dose (0.5 mL for liquids) of the test substance is applied to a small patch of shaved skin (approx. 6 cm²).[\[8\]](#) The site is covered with a gauze patch and semi-occlusive dressing for a 4-hour exposure period.[\[8\]](#)
- Observation: The skin is examined for signs of erythema (redness) and edema (swelling) at 1, 24, 48, and 72 hours after patch removal.[\[5\]](#)
- Endpoint: The reactions are scored based on a standardized scale. The substance is classified as an irritant if the scores exceed a certain threshold and the effects are reversible within a 14-day observation period.[\[8\]](#)

Eye Irritation (OECD TG 405: Acute Eye Irritation/Corrosion): This test evaluates the potential of a substance to produce irritation or damage to the eye.

- Animal Model: Healthy, young adult albino rabbits are used.[\[9\]](#)[\[11\]](#)
- Application: A single dose of the test substance is applied into the conjunctival sac of one eye.[\[9\]](#) The other eye remains untreated and serves as a control.[\[7\]](#)
- Observation: The eyes are examined at 1, 24, 48, and 72 hours after application.[\[9\]](#) Observations are made for corneal opacity, iritis, and conjunctival redness and chemosis (swelling).[\[7\]](#)
- Endpoint: Lesions are scored, and the substance is classified based on the severity and reversibility of the observed effects over a 21-day period.[\[7\]](#)

Specific Target Organ Toxicity - Single Exposure (STOT-SE), Respiratory Irritation: This classification is based on evidence that a substance can cause respiratory irritation, which is a reversible, functional impairment.[\[2\]](#)[\[12\]](#)

- Evidence Source: Classification is primarily based on reliable human data (e.g., occupational exposure reports) showing symptoms like cough, pain, and breathing difficulties.[\[2\]](#)
- Animal Studies: In the absence of human data, animal studies can be used. These studies typically involve inhalation exposure, where animals are observed for clinical signs of

respiratory distress. Histopathological examination of the respiratory tract may also be conducted.

- Endpoint: The key effect is functional impairment of the respiratory tract.[2] The substance is classified under STOT-SE Category 3 for this effect.[12]

Safe Handling and Emergency Procedures

Given its hazardous properties, strict adherence to safety protocols is mandatory when handling **3,5-Dimethylphenyl isocyanate**.

Handling and Storage

- Ventilation: Handle only in a well-ventilated area, preferably within a chemical fume hood or a closed system with appropriate exhaust ventilation.[6] Prevent the generation of vapor or mist.[6]
- Personal Protective Equipment (PPE): Wear appropriate protective gloves, safety goggles or a face shield, and a lab coat.[3][6] If ventilation is inadequate, use a NIOSH/MSHA-approved respirator.[4]
- Storage: Store in a tightly closed container in a refrigerator (2-8°C).[3][4][8] The storage area should be well-ventilated and locked.[6] Protect from moisture and keep under an inert gas.[6]
- Incompatibilities: Keep away from heat, sparks, open flames, and oxidizing agents.[1][6]

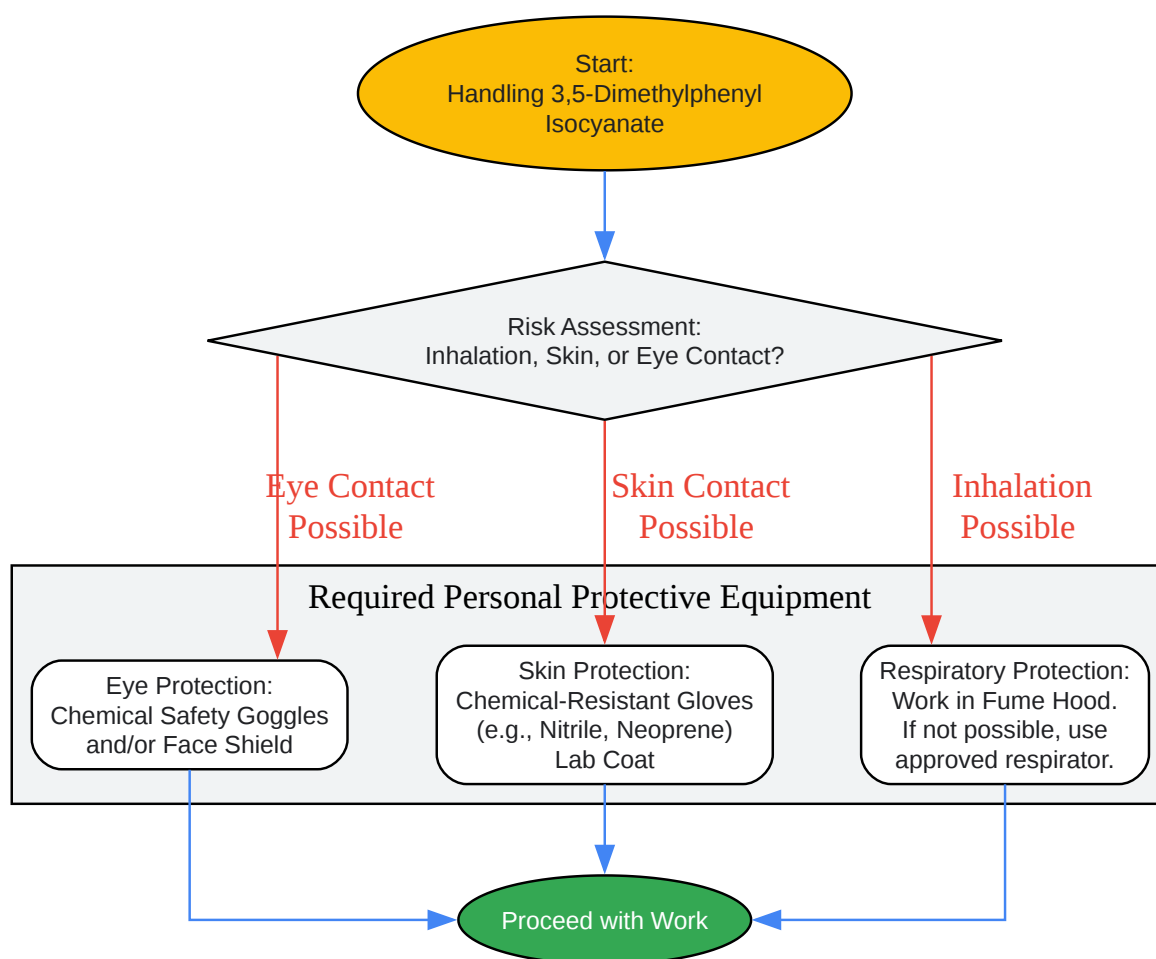
First Aid Measures

- Inhalation: Remove the person to fresh air and keep them comfortable for breathing. Call a POISON CENTER or doctor immediately.[6][9]
- Skin Contact: Take off immediately all contaminated clothing. Wash skin thoroughly with plenty of soap and water.[11] If skin irritation occurs, get medical advice.
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[11] Immediately call a doctor.

- Ingestion: Rinse mouth. Do NOT induce vomiting. Immediately call a POISON CENTER or doctor.[6][9]

Personal Protective Equipment (PPE) Workflow

The selection of appropriate PPE is a critical step in the risk assessment process before handling this chemical.



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Caption: Decision workflow for selecting appropriate Personal Protective Equipment (PPE).

Conclusion

3,5-Dimethylphenyl isocyanate is a valuable reagent with significant hazards that demand respect and careful management. Its acute toxicity, coupled with its irritant properties, requires that all handling be performed within controlled environments by trained personnel. By understanding its chemical properties, toxicological profile, and the necessary safety precautions outlined in this guide and the official SDS, researchers can mitigate risks and ensure a safe laboratory environment.

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- To cite this document: BenchChem. [3,5-Dimethylphenyl isocyanate material safety data sheet (MSDS)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1332087#3-5-dimethylphenyl-isocyanate-material-safety-data-sheet-msds]

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